

Technical Support Center: BMS-243117 for High-Throughput Screening

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Compound of Interest

Compound Name: BMS-243117

Cat. No.: B1667187

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This technical support center provides best practices, troubleshooting guides, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **BMS-243117** in high-throughput screening (HTS) applications.

Frequently Asked Questions (FAQs)

Q1: What is **BMS-243117** and what is its primary mechanism of action?

A1: **BMS-243117** is a potent and selective, benzothiazole-based inhibitor of p56Lck (Lck), a lymphocyte-specific protein tyrosine kinase.^{[1][2]} Its mechanism of action involves binding to the ATP-binding site of Lck, which prevents the transfer of phosphate to its downstream substrates, thereby inhibiting T-cell signaling and proliferation.^[1]

Q2: What is the primary cellular effect of **BMS-243117**?

A2: The primary cellular effect of **BMS-243117** is the inhibition of T-cell proliferation. It has been shown to inhibit anti-CD3/anti-CD28 induced proliferation of human peripheral blood T-cells (PBL) with an IC₅₀ of 1.1 μM.^{[1][2]}

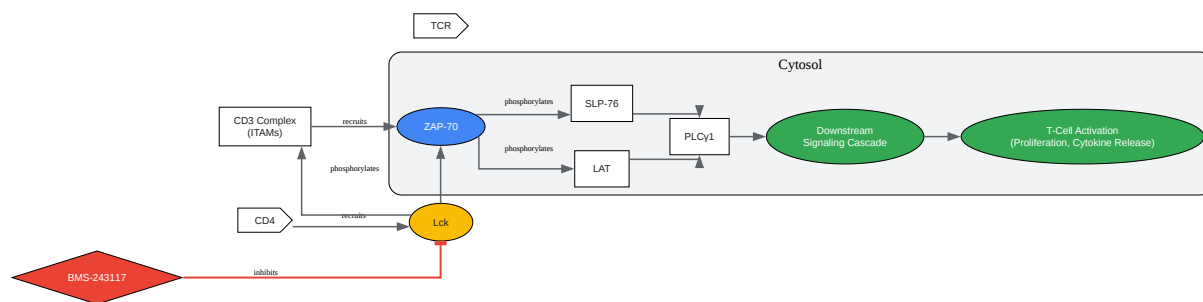
Q3: What are the key in-vitro potency values for **BMS-243117**?

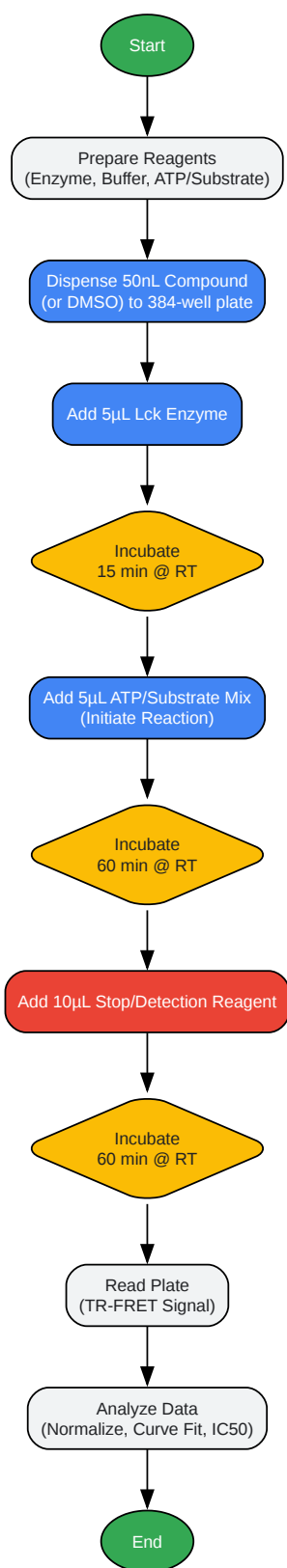
A3: **BMS-243117** is a highly potent inhibitor of the Lck enzyme with an IC₅₀ of 4 nM in biochemical assays.^{[1][2]} Its cellular potency is demonstrated by an IC₅₀ of 1.1 μM for the inhibition of T-cell proliferation.^{[1][2]}

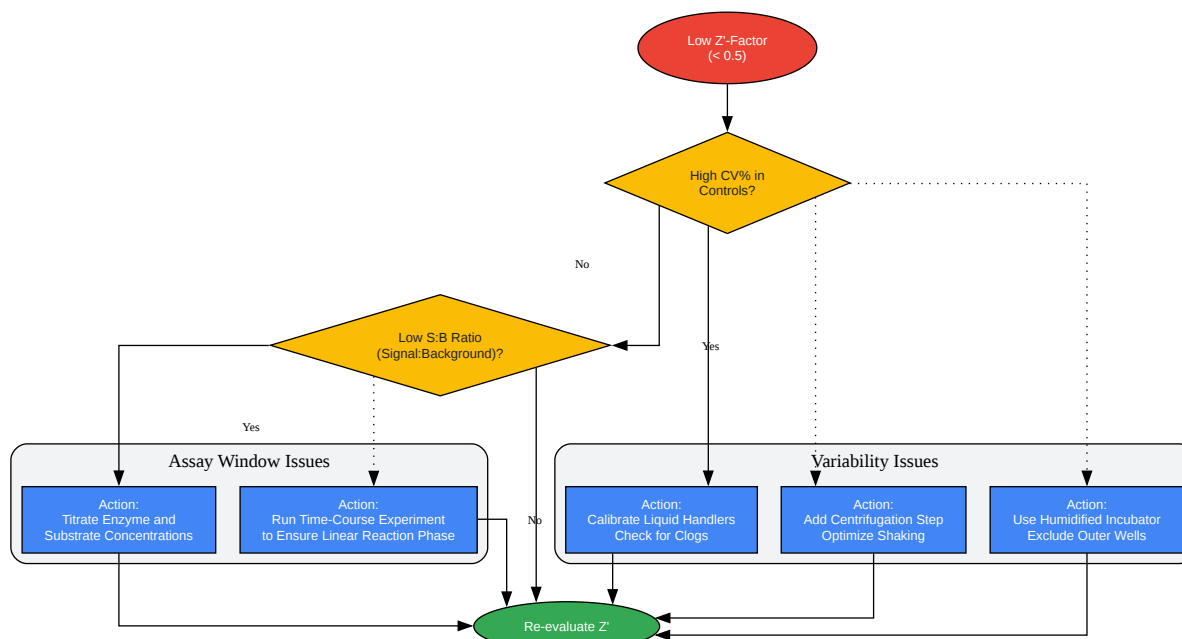
Q4: What is the Lck signaling pathway targeted by **BMS-243117**?

A4: Lck is a critical kinase in the T-cell receptor (TCR) signaling pathway. Upon TCR activation, Lck phosphorylates the immunoreceptor tyrosine-based activation motifs (ITAMs) of the CD3 complex, which leads to the recruitment and activation of another kinase, ZAP-70. This initiates a signaling cascade that results in T-cell activation, cytokine production, and proliferation. By inhibiting Lck, **BMS-243117** effectively blocks this entire downstream cascade.

Lck Signaling Pathway







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References

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